

Technical Support Center: Methods for Improving Yield and Purity

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Compound of Interest

Compound Name: 5-Amino-3,4-dimethylisoxazole

Cat. No.: B017700

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A critical point of clarification is necessary before proceeding. The abbreviated term "3,4-DMAI" does not correspond to a single, readily identifiable chemical compound in standard chemical literature. Scientific precision is paramount in research and development, and ambiguity in chemical nomenclature can lead to significant errors in experimental design and execution.

Our initial research has identified several distinct compounds that could potentially be misidentified as "3,4-DMAI" due to similarities in their names or acronyms. These include:

- 3,4-Dimethoxyamphetamine (3,4-DMA): A substituted amphetamine.
- 3,4-Dimethoxy-N-methylamphetamine (DMMA): A derivative of 3,4-DMA.
- Dimethylammonium Iodide (DMAI): A salt used in the fabrication of perovskite solar cells.
- 3,4-Diaminofurazan (DAF): A precursor for energetic materials.
- 3,4-Dimethylpyrazole Phosphate (DMPP): A nitrification inhibitor used in agriculture.

Each of these compounds has a unique chemical structure, and therefore, entirely different synthesis and purification protocols. To provide you with accurate and useful technical guidance, we require you to specify the full chemical name and, if possible, the CAS number of the compound you are working with.

Below, we provide a brief overview of the synthesis and purification considerations for some of the potential candidates to illustrate the importance of this clarification.

Potential Compound Identification and General Considerations

To assist you in identifying the correct compound, please review the brief descriptions below. Once you have confirmed the correct chemical identity, we can provide a detailed technical support guide with troubleshooting protocols, FAQs, data tables, and visualizations tailored to your specific needs.

Dimethylammonium Iodide (DMAI)

- Chemical Name: Dimethylammonium iodide
- CAS Number: 51066-74-1
- Primary Application: Used as an additive or precursor in the fabrication of perovskite-based solar cells to improve crystal phases and morphologies.[1][2][3]
- Synthesis Overview: Typically formed from the reaction of dimethylamine and hydroiodic acid.
- Purification: Recrystallization is a common method for purifying DMAI. The choice of solvent is critical and depends on the impurities present.

3,4-Diaminofurazan (DAF)

- Chemical Name: 3,4-Diaminofurazan
- Application: An important precursor in the synthesis of furazan-based energetic materials.[4]
- Synthesis Overview: Can be prepared from diaminoglyoxime (DAG) through dehydration.[4] Different methods exist, including those using supported solid alkali or micelle catalysts to improve yield.[5]
- Yield Improvement: One method reports a yield of up to 91.2% using a supported solid alkali catalyst under optimized conditions (150°C, 4 hours, specific reactant ratios).[5] Another approach using a micelle catalyst yielded 46.0% at a lower temperature and pressure.[5]

- Purification: Purification methods for DAF would typically involve recrystallization or column chromatography, depending on the scale and impurity profile.

3,4-Dimethoxyamphetamine (3,4-DMA)

- Chemical Name: 1-(3,4-Dimethoxyphenyl)-2-aminopropane
- CAS Number: 120-26-3
- Classification: A psychoactive substance.
- Synthesis and Purification: Due to its controlled status, detailed synthesis and purification information is not readily available in public scientific literature. The synthesis would likely involve standard organic chemistry reactions for amine synthesis, and purification would necessitate techniques like distillation, crystallization, or chromatography.

Next Steps

Please identify the correct full chemical name and/or CAS number for "3,4-DMAI". Once you provide this crucial information, we will be able to construct a comprehensive technical support center that includes:

- Detailed Troubleshooting Guides: Addressing common issues encountered during synthesis and purification, such as low yield, impure product, and reaction failures.
- Frequently Asked Questions (FAQs): Providing quick answers to common queries.
- Quantitative Data Tables: Summarizing reaction conditions, yields, and purity from literature sources.
- Experimental Protocols: Offering step-by-step methodologies for key synthetic and purification procedures.
- Visual Diagrams: Illustrating reaction pathways, experimental workflows, and logical relationships using Graphviz.

We look forward to your clarification and to assisting you with your research and development endeavors.

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References

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com